

"calcium plumbate chemical formula and nomenclature"

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Compound of Interest

Compound Name: *CALCIUM PLUMBATE*

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An In-depth Technical Guide to **Calcium Plumbate**: Chemical Formula and Nomenclature

Introduction

Calcium plumbate is an inorganic compound that has historically been significant as an anti-corrosive pigment in paints and coatings.[1] From an inorganic chemistry perspective, it is classified as a mixed-metal oxide.[2] This guide provides a detailed overview of its chemical formula, nomenclature, physical and chemical properties, synthesis protocols, and analytical characterization methods.

Chemical Formula and Nomenclature

There are two primary chemical formulas associated with **calcium plumbate** found in chemical literature and databases:

- Ca_2PbO_4 : This is the more commonly cited formula in technical and safety datasheets and is referred to as dicalcium lead tetraoxide or calcium orthoplumbate.[2][3] In this compound, lead is in the +4 oxidation state (Pb(IV)).[2] The structure consists of PbO_6 octahedra that share edges to form a three-dimensional network, with calcium ions (Ca^{2+}) situated within this network.[2]
- CaPbO_3 : This formula is also referenced, though less frequently in the context of its use as a pigment.[1][4]

The nomenclature for **calcium plumbate** can be varied, with several synonyms in use:

- IUPAC Name: For CaPbO_3 , the IUPAC name is calcium dioxido(oxo)lead.[5] For Ca_2PbO_4 , a descriptive name is dicalcium lead(IV) tetroxide.[3]
- Common Synonyms: Other names include (beta-4)-plumbate(pbo44-calcium(1:2)), dicalciumleadtetraoxide, and Plumbate (PbO_4^{4-}), calcium (1:2), (T-4)-.[3]

Physicochemical Properties

A summary of the key quantitative data for **calcium plumbate** is presented in the table below.

Property	Value	Source
Molecular Formula	Ca_2PbO_4	[3]
CaPbO_3	[1][4]	
Molecular Weight	351.35 g/mol (for Ca_2PbO_4)	[3]
295.28 g/mol (for CaPbO_3)	[4]	
CAS Number	12013-69-3 (for Ca_2PbO_4)	[2][3][6][7]
12774-29-7 (for CaPbO_3)	[1][4]	
EINECS Number	234-591-3	[3][6][7]
Appearance	Orange to brown crystalline powder	[3]
Density	5.71 g/cm ³	[3][6]
Melting Point	Decomposes upon heating	[3][6]
Water Solubility	Insoluble in water; decomposes in hot water. Soluble in acids with decomposition.	[3]

Experimental Protocols

Synthesis of Calcium Plumbate

The synthesis of **calcium plumbate** can be achieved through several methods, primarily solid-state reactions and sol-gel techniques.

4.1.1. Solid-State Reaction

This is the conventional method for producing **calcium plumbate**.^[2]

- Precursors: Calcium oxide (CaO) and lead(IV) oxide (PbO₂) or lead(II) oxide (PbO).^{[1][2]}
- Procedure: The solid precursors are intimately mixed in the desired stoichiometric ratio. The mixture is then subjected to high temperatures in a furnace. The reaction involves the diffusion of ions through the solid state to form the final product.^[2] The reaction rate is noted to increase significantly at 750°C.^[2] An excess of oxygen is required, particularly when starting with PbO, to ensure the formation of Pb(IV) in the final plumbate structure.^[1]

4.1.2. Sol-Gel Methods

Recent research has demonstrated the synthesis of **calcium plumbate** via sol-gel routes, which can lead to phase-pure products at lower temperatures and shorter reaction times compared to the solid-state method.^{[1][8]}

- Pechini Complex Route & Water Soluble Polymer Method: These are two variations of the sol-gel approach.^[8]
- Procedure: These methods involve the formation of a homogeneous solution of calcium and lead precursors, which is then transformed into a gel. The gel is subsequently dried and annealed at elevated temperatures. For instance, **calcium plumbate** as a single phase has been obtained after annealing at 800°C for 2 hours.^[8]

Analytical Characterization

Several analytical techniques are employed to confirm the synthesis and characterize the properties of **calcium plumbate**.

- X-ray Diffraction (XRD): This is a primary technique used to determine the crystal structure and phase composition of the synthesized material.^{[2][8]}

- Raman Spectroscopy: Used to identify the vibrational modes of the compound, providing information about its structure and phase purity.[8]
- X-ray Fluorescence (XRF) Spectroscopy: An elemental analysis technique used to determine the elemental composition of the sample and to detect any potential loss of lead during high-temperature synthesis.[2][8]
- Scanning Electron Microscopy (SEM): Provides information about the morphology and microstructure of the **calcium plumbate** particles.[8]
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS): A highly sensitive technique for purity certification, allowing for the detection and quantification of metallic and non-metallic impurities.[2]

Visualized Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of **calcium plumbate**.

Caption: Synthesis and characterization workflow for **calcium plumbate**.

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References

- 1. Calcium plumbate - Wikipedia [en.wikipedia.org]
- 2. CALCIUM PLUMBATE | 12013-69-3 | Benchchem [benchchem.com]
- 3. Cas 12013-69-3,CALCIUM PLUMBATE | lookchem [lookchem.com]
- 4. echemi.com [echemi.com]
- 5. Dicalcium lead tetraoxide | CaO3Pb | CID 14228656 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. guidechem.com [guidechem.com]

- 7. CALCIUM PLUMBATE CAS#: 12013-69-3 [m.chemicalbook.com]
- 8. researchgate.net [researchgate.net]
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